

An In-depth Technical Guide to the Safety and Handling of 2-Methoxypropanal

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Compound of Interest

Compound Name: 2-Methoxypropanal

Cat. No.: B1605373

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Disclaimer: This document is intended for informational purposes for a technical audience and is based on publicly available data. A complete, legally binding Safety Data Sheet (SDS) from a direct supplier should always be consulted for the most accurate and up-to-date information before handling **2-Methoxypropanal**.

Introduction

2-Methoxypropanal (CAS No. 6142-38-7) is a chemical intermediate with potential applications in various fields of chemical synthesis.^[1] A thorough understanding of its safety profile and proper handling procedures is paramount for ensuring the safety of laboratory and manufacturing personnel. This guide provides a comprehensive overview of the known hazards, physical and chemical properties, and recommended handling precautions for **2-Methoxypropanal**, compiled from available safety and toxicological data.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **2-Methoxypropanal**. It is important to note that some of this data may be based on computational models rather than experimental determination and should be treated as indicative.

Property	Value	Source(s)
CAS Number	6142-38-7	[1][2][3]
Molecular Formula	C4H8O2	[1][2]
Molecular Weight	88.11 g/mol	[1]
Boiling Point	64.7 °C at 760 mmHg	[2]
78-80 °C	[3]	
Density	0.893 g/cm ³	[2]
Vapor Pressure	1.41E-12 mmHg at 25°C (Calculated)	[2]
Flash Point	Data not available	
Synonyms	2-Methoxypropionaldehyde, Propanal, 2-methoxy-	[1]

Hazard Identification and GHS Classification

2-Methoxypropanal is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its irritant effects on the skin, eyes, and respiratory system.

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Source: PubChem

Toxicological Information

Detailed toxicological data for **2-Methoxypropanal** is limited in publicly accessible literature. The following values are sourced from a secondary database, which references an unpublished report from Shell Chemical Company. Therefore, these values should be considered with caution.

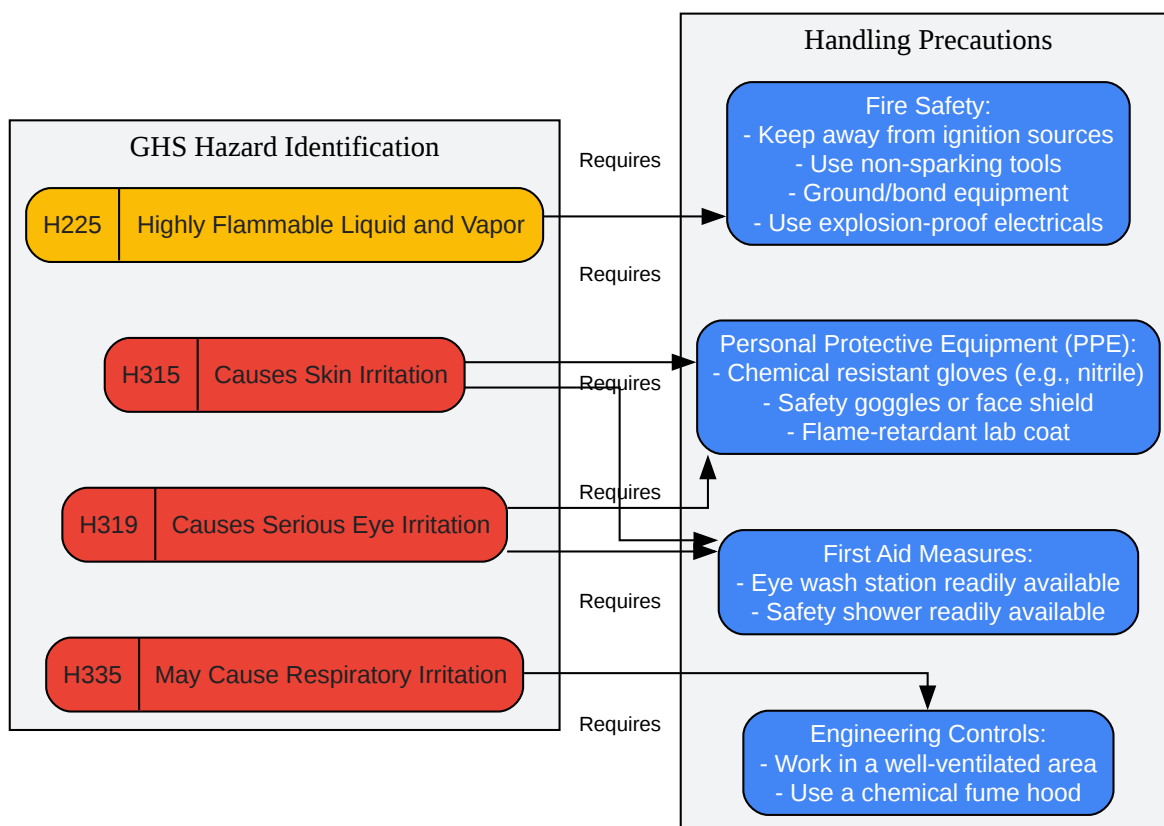
Test	Species	Route	Value	Source(s)
LD50	Mouse	Oral	950 mg/kg	[4]
LD50	Rat	Oral	940 mg/kg	[4]
LD50	Rabbit	Dermal	800 mg/kg	[4]
LCLo	Rat	Inhalation	1500 ppm/4H	[4]

Occupational Exposure Limits (OELs):

No specific Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV) have been established for **2-Methoxypropanal**.

Handling Precautions and Safety Recommendations

Based on the known GHS hazards, the following handling precautions are recommended. A logical workflow for determining these precautions is illustrated in the diagram below.



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Caption: Logical workflow from GHS hazards to handling precautions for **2-Methoxypropanal**.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield to protect against splashes.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat to prevent skin contact.

- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Engineering Controls

- Ventilation: Always handle **2-Methoxypropanal** in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure.
- Fire Safety: Due to its high flammability, all sources of ignition (open flames, sparks, hot surfaces) must be eliminated from the work area. Use non-sparking tools and explosion-proof electrical equipment. Ensure that containers are properly bonded and grounded during transfer to prevent static discharge.

Storage

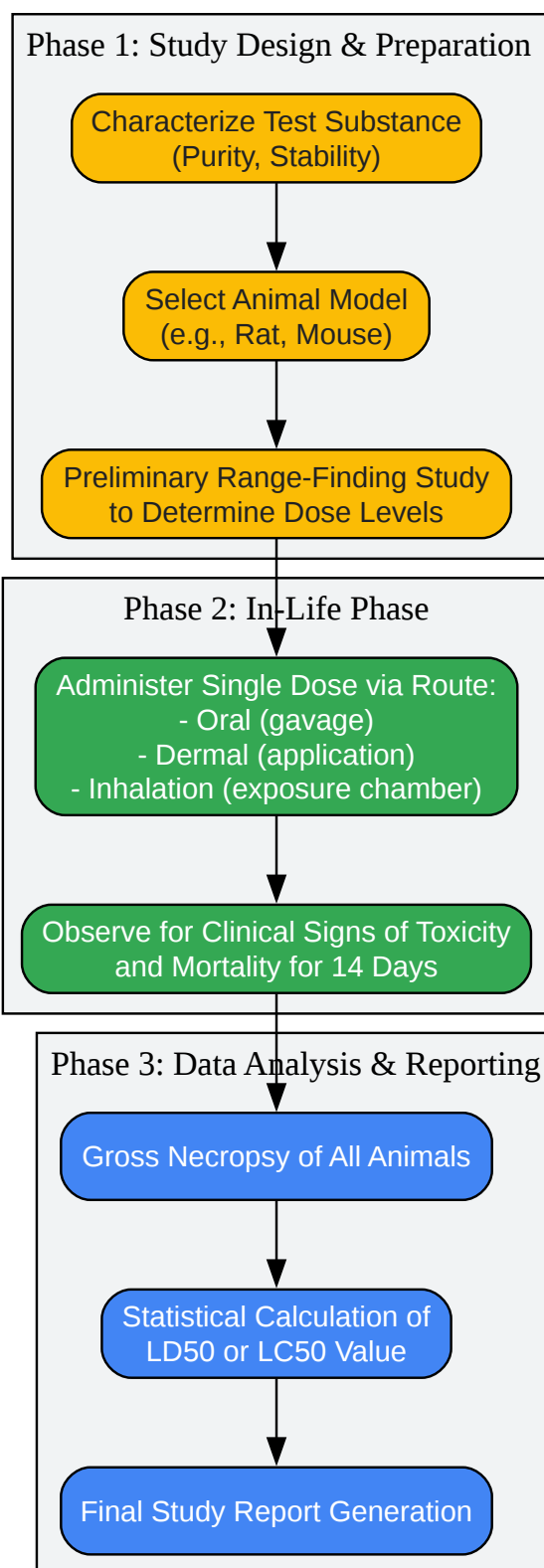
- Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep away from heat, sparks, and open flames.

Spill and Disposal

- In case of a spill, evacuate the area and eliminate all ignition sources.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols: A Generalized Approach to Acute Toxicity Testing

While the specific experimental protocols for the toxicological data cited for **2-Methoxypropanal** are not publicly available, the following diagram illustrates a generalized workflow for conducting acute toxicity studies (LD50/LC50) for a chemical substance. This provides a conceptual understanding of how such data is generated.



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Caption: Generalized experimental workflow for acute toxicity testing of a chemical.

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References

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